Technical Guide: N-Cyclohexylformamide Hazards, Handling, and Synthesis

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Compound of Interest

Compound Name:	*N-Cyclohexylformamide*
CAS No.:	*766-93-8*
Cat. No.:	*B146473*

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Executive Summary

N-Cyclohexylformamide (N-CHF; CAS 766-93-8) is a secondary amide primarily utilized as a formylating agent and a precursor in the synthesis of cyclohexyl isocyanide. While often overshadowed by its lower molecular weight analogs (DMF, NMF), N-CHF presents distinct handling challenges due to its phase behavior—existing as a solid or semi-solid at ambient temperatures (MP: 36–41 °C)—and its toxicological profile.

Critical Advisory: Users must apply the Precautionary Principle. structurally, N-CHF belongs to the N-alkylformamide class, members of which (e.g., N-methylformamide) are potent hepatotoxins and teratogens. This guide mandates handling protocols that presume these systemic hazards exist, prioritizing exposure control via engineering barriers and specific chemical-resistant PPE.

Chemical Profile & Physicochemical Properties

Understanding the physical state of N-CHF is the first step in safety. Unlike DMF, N-CHF is not a liquid at standard room temperature (20 °C), but a low-melting solid. This dictates weighing

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procedures (powder/waxy solid) rather than volumetric transfer, reducing vapor pressure risks unless heated.

Table 1: Physicochemical Specifications

Property	Value	Operational Implication
CAS Number	766-93-8	Unique identifier for inventory/SDS retrieval.
Molecular Formula	$C_7H_{13}NO$	MW: 127.19 g/mol .
Physical State	Solid / Waxy Solid	Melts at body temperature; handle with tools, not warm hands.
Melting Point	36 – 41 °C	May liquefy in hot labs or during exothermic reactions.
Boiling Point	113 °C (at 700 mmHg)	High boiler; difficult to remove by rotary evaporation without high vacuum.
Solubility	Methanol, Ethanol, DCM	Lipophilic nature facilitates skin absorption.
Vapor Pressure	Low (at 20 °C)	Inhalation risk increases significantly upon heating.

Toxicological Mechanisms & Hazard Identification

The Core Hazard: The amide functionality coupled with the cyclohexyl ring facilitates membrane transport, while metabolic processing in the liver generates reactive intermediates.

Mechanistic Toxicity (Hepatotoxicity)

Research into N-alkylformamides indicates a metabolic activation pathway mediated by Cytochrome P450 enzymes (specifically CYP2E1). The oxidation of the formyl moiety leads to the formation of reactive carbamoylating species or isocyanates, which deplete cellular glutathione (GSH), leading to centrilobular necrosis.

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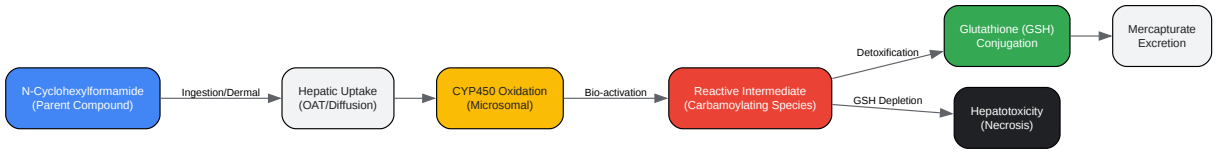
Diagram 1: Metabolic Activation & Toxicity Pathway This diagram illustrates the bio-activation of N-CHF into reactive intermediates that cause liver damage.



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Caption: Bio-activation of N-CHF via CYP450 leads to reactive intermediates.[1][2] Toxicity occurs when detoxification (GSH) is overwhelmed.

GHS Hazard Statements

- H302: Harmful if swallowed.[3][4][5]
- H315: Causes skin irritation.[3][4][5]
- H318: Causes serious eye damage.[4][5]
- H335: May cause respiratory irritation.[4][5]
- Warning: Treat as a suspected reproductive toxin (Repr. 1B equivalent) due to structural analogy with N-methylformamide.

Risk Assessment & Engineering Controls

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are often permeable to amides over time.

- Primary Barrier (Gloves):Butyl Rubber (0.7mm) or Silver Shield/4H (Laminate).
  - Note: If dexterity requires nitrile, use double-gloving and change immediately upon splash.

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- Respiratory: If heating or handling powders outside a hood, use a half-mask with P100/OV (Organic Vapor) cartridges.
- Eye Protection: Chemical splash goggles (unvented) are mandatory due to the H318 (Serious Eye Damage) classification.

Engineering Controls

- Containment: All weighing of the solid must occur in a Chemical Fume Hood or a powder containment balance enclosure.
- Temperature Control: Do not heat above 60 °C without a reflux condenser and inert gas blanket (Nitrogen/Argon) to prevent oxidative degradation.

Operational Protocol: Synthesis of Cyclohexyl Isocyanide

A primary application of N-CHF is its dehydration to cyclohexyl isocyanide. This reaction uses Phosphorus Oxychloride (

), introducing corrosive hazards alongside the amide toxicity.

Scientific Rationale: This protocol uses an in situ dehydration method. We monitor the reaction via TLC to ensure complete consumption of N-CHF, preventing the isolation of toxic intermediates.

Step-by-Step Methodology

- Preparation: Charge a flame-dried 3-neck Round Bottom Flask (RBF) with **N-Cyclohexylformamide** (1.0 equiv) and dry Triethylamine (

  , 3.0 equiv) in Dichloromethane (DCM).
- Cooling: Cool the mixture to 0 °C using an ice/salt bath. Reasoning: The dehydration is exothermic; cooling prevents runaway side reactions.
- Activation: Add Phosphorus Oxychloride (

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, 1.1 equiv) dropwise over 20 minutes.

- Observation: Solution will turn yellow/orange. Fuming may occur if addition is too fast.[6] [7]

- Monitoring (Self-Validation): After 1 hour, perform TLC (Silica; 20% EtOAc/Hexane).
  - Checkpoint: The starting material (N-CHF, polar) should disappear; a less polar spot (Isocyanide) should appear.
- Quenching: Pour reaction mixture slowly into saturated

  solution (0 °C). Caution: Vigorous

  evolution.

Diagram 2: Synthesis & Safety Workflow This workflow integrates safety checkpoints directly into the experimental procedure.

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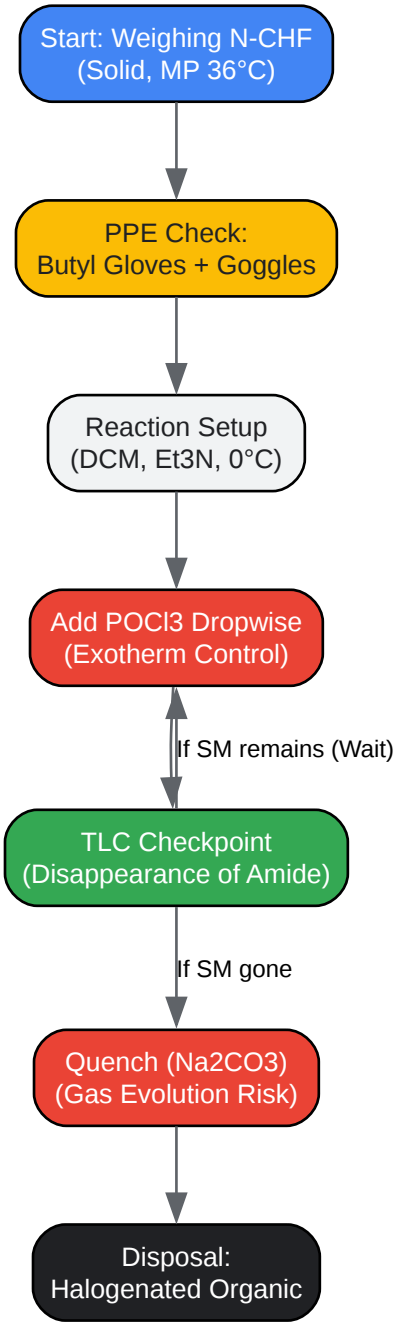

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Caption: Operational workflow for N-CHF dehydration. Red nodes indicate high-risk steps requiring active control.

Emergency Response & Disposal

Spill Management

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- Solid Spill: Do not sweep (creates dust). Use a HEPA vacuum or wet-wipe method.
- Liquid/Melt Spill: Absorb with vermiculite or sand. Do not use combustible materials (sawdust).
- Decontamination: Scrub area with a dilute detergent solution. Amides are generally water-soluble/miscible.

Waste Disposal

- Segregation: Dispose of as Nitrogen-Containing Organic Waste.
- Incompatibility: Keep separate from strong oxidizers (e.g., Nitric Acid) and strong acids.[6][8]
- Destruction: Incineration is the preferred method to ensure thermal destruction of the amide bond.

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